

Commercial Suppliers of Chlorpropamide-d4 for Research: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorpropamide-d4

Cat. No.: B586757

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of **Chlorpropamide-d4**, a deuterated analog of the sulfonylurea drug Chlorpropamide. This guide is intended for researchers in academia and the pharmaceutical industry who require a high-quality internal standard for quantitative bioanalytical assays or a tool for metabolic studies.

Commercial Availability and Specifications

Chlorpropamide-d4 is available from several reputable suppliers of research chemicals and analytical standards. The following table summarizes key quantitative data for **Chlorpropamide-d4** from prominent commercial sources. Researchers are advised to request a lot-specific Certificate of Analysis (CoA) from the supplier for the most accurate and up-to-date information.

Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Format
Toronto Research Chemicals (TRC)	C424802	1794779-79-5	C ₁₀ H ₉ D ₄ C ₁₂ N ₂ O ₃ S	280.76	Typically ≥98%	Information available on CoA	Solid
Alsachim, a Shimadzu Group Company	6878-S-CS	1794779-79-5	C ₁₀ H ₉ D ₄ C ₁₂ N ₂ O ₃ S	280.76	Information available on CoA	Information available on CoA	Solid
Clearsynt h	C633704	1794779-79-5	C ₁₀ H ₉ D ₄ C ₁₂ N ₂ O ₃ S	280.76	Information available on CoA	Information available on CoA	Solid
Pharmaffiliates	PA STI 021060	1794779-79-5	C ₁₀ H ₉ D ₄ C ₁₂ N ₂ O ₃ S	280.76	Information available on CoA	Information available on CoA	Solid
Cayman Chemical	Not explicitly listed for d ₄ variant	94-20-2 (for non-deuterated)	-	-	-	-	-
Santa Cruz Biotechnology	Not explicitly listed for d ₄ variant	94-20-2 (for non-deuterated)	-	-	-	-	-

Note: While Cayman Chemical and Santa Cruz Biotechnology are prominent suppliers of sulfonylureas, their online catalogs do not prominently feature the deuterated d4 variant of Chlorpropamide. Researchers are encouraged to inquire directly with these suppliers for potential availability.

Experimental Protocols

Chlorpropamide-d4 is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of Chlorpropamide in biological matrices such as plasma and serum. The following is a representative protocol synthesized from established methodologies.

Protocol: Quantification of Chlorpropamide in Human Plasma using LC-MS/MS with Chlorpropamide-d4 as an Internal Standard

1. Materials and Reagents:

- Chlorpropamide analytical standard
- **Chlorpropamide-d4** (Internal Standard)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Human plasma (drug-free)

2. Preparation of Stock and Working Solutions:

- Chlorpropamide Stock Solution (1 mg/mL): Accurately weigh and dissolve Chlorpropamide in methanol.

- **Chlorpropamide-d4** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Chlorpropamide-d4** in methanol.
- Working Solutions: Prepare serial dilutions of the Chlorpropamide stock solution in 50:50 (v/v) methanol:water to create calibration standards.
- Internal Standard Working Solution (100 ng/mL): Dilute the **Chlorpropamide-d4** stock solution in 50:50 (v/v) methanol:water.

3. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample (calibrator, quality control, or unknown), add 20 μ L of the Internal Standard Working Solution (100 ng/mL).
- Vortex briefly to mix.
- Add 300 μ L of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

4. LC-MS/MS Conditions:

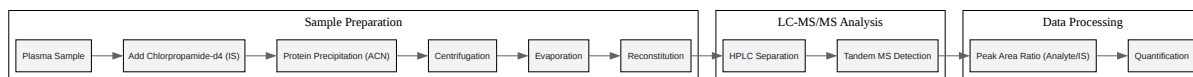
- LC System: A high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: 0.1% Formic acid in acetonitrile

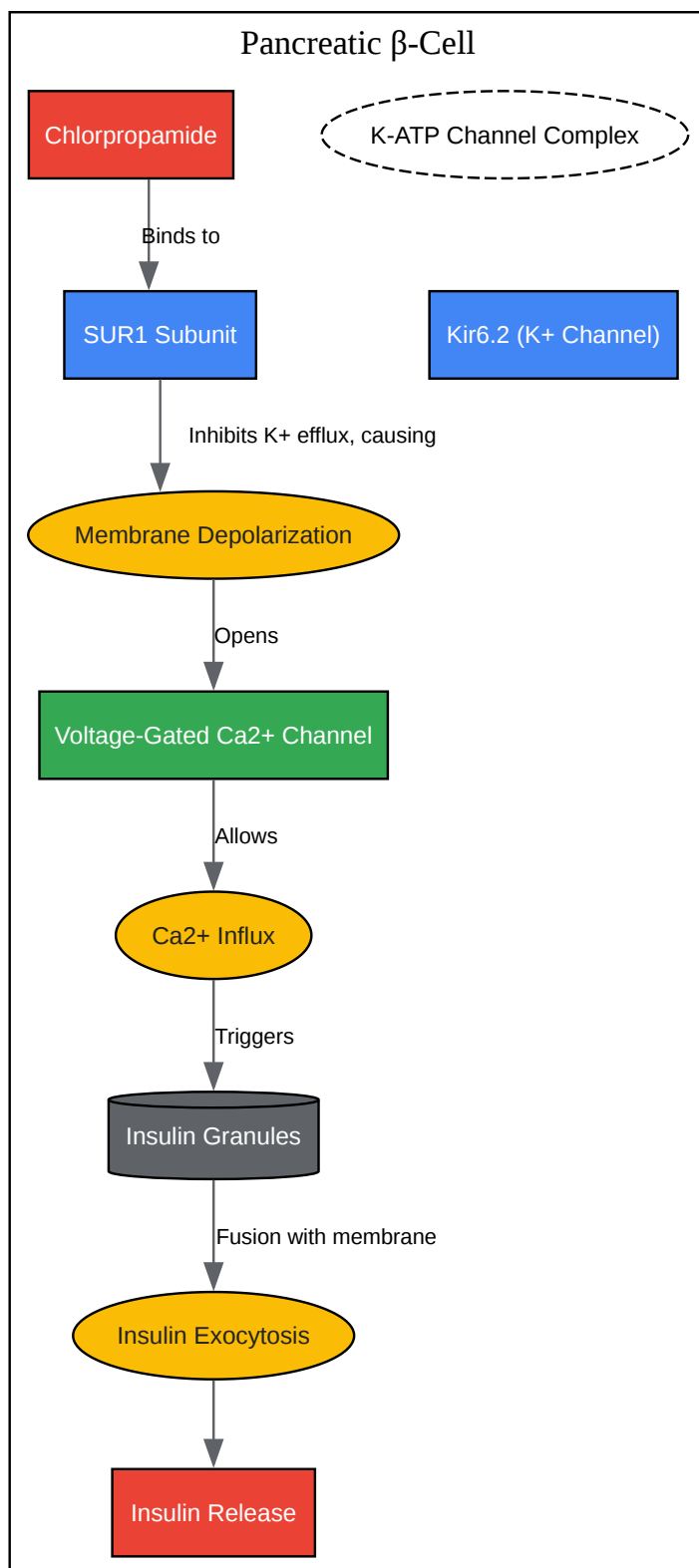
- Gradient: A suitable gradient to separate Chlorpropamide from endogenous plasma components.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Chlorpropamide: Q1: m/z 277.1 -> Q3: m/z 175.1
 - **Chlorpropamide-d4**: Q1: m/z 281.1 -> Q3: m/z 179.1
- Data Analysis: Quantify Chlorpropamide by calculating the peak area ratio of the analyte to the internal standard.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Chlorpropamide in a biological matrix using **Chlorpropamide-d4** as an internal standard.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Commercial Suppliers of Chlorpropamide-d4 for Research: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b586757#commercial-suppliers-of-chlorpropamide-d4-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com